

storage and handling of butoconazole nitrate in the lab

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Technical Support Center: Butoconazole Nitrate

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting for **butoconazole nitrate** in a laboratory setting.

Frequently Asked Questions (FAQs)

Storage

- Q1: What are the recommended storage conditions for butoconazole nitrate powder?
 - Butoconazole nitrate powder should be stored at -20°C for long-term stability.[1] It should be kept in a tightly sealed container, protected from light, in a cool, well-ventilated area.[1]
 [2] Avoid sources of ignition.[1]
- Q2: How should I store butoconazole nitrate solutions?
 - Solutions of butoconazole nitrate should be stored at -80°C.[1] Stock solutions in DMSO are stable for up to 6 months at -80°C and for 1 month at -20°C.[3]
- Q3: What is the shelf life of butoconazole nitrate?
 - When stored correctly, **butoconazole nitrate** has a stability of at least 4 years.[4]



Handling

- Q4: What personal protective equipment (PPE) is required when handling butoconazole nitrate?
 - Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat or impervious clothing.[1][5] A suitable respirator should be used if there is a risk of inhaling dust.[1]
- · Q5: What are the necessary engineering controls for handling this compound?
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation
 of dust or aerosols.[1][6] An accessible safety shower and eyewash station should be
 nearby.[1]
- Q6: What should I do in case of a spill?
 - In case of a spill, evacuate the area and wear full PPE.[1] Prevent the spill from entering drains or water courses.[1] For solid spills, prevent dust formation. For liquid spills, absorb the solution with an inert, liquid-binding material like diatomite.[1] Decontaminate the affected surfaces by scrubbing with alcohol and dispose of all contaminated materials as hazardous waste according to local regulations.[1]

Properties & Formulation

- Q7: What solvents can be used to dissolve butoconazole nitrate?
 - Butoconazole nitrate is practically insoluble in water.[7][8] It has varying degrees of solubility in organic solvents. For experimental use, DMSO and DMF are effective solvents.[4]
- Q8: Are there any known incompatibilities for butoconazole nitrate?
 - Yes, it is incompatible with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.[1]

Disposal



- Q9: How should I dispose of butoconazole nitrate waste?
 - All waste containing butoconazole nitrate, including unused product and contaminated
 materials, must be disposed of as hazardous waste.[6] This should be done through an
 approved waste disposal plant in accordance with all local and national regulations.[1][9]

Troubleshooting Guide

- Issue 1: The **butoconazole nitrate** powder will not dissolve.
 - Possible Cause: Incorrect solvent or insufficient concentration.
 - Solution: Consult the solubility table below. Butoconazole nitrate is practically insoluble in water but soluble in DMF and DMSO at 30 mg/mL.[4] Sonication or gentle heating may aid dissolution in some cases, but be mindful of potential degradation.[3] Always prepare solutions fresh for in vivo experiments.[3]
- Issue 2: The compound appears discolored or degraded.
 - Possible Cause: Improper storage, such as exposure to light or high temperatures.
 - Solution: Do not use the compound. Dispose of it according to hazardous waste protocols.
 [6] Ensure that new stock is stored in a tightly sealed, light-resistant container at the recommended temperature (-20°C for powder, -80°C for solutions).
- Issue 3: Inconsistent experimental results.
 - Possible Cause: Degradation of the compound in solution.
 - Solution: Prepare fresh stock solutions. Stock solutions at -20°C should be used within
 one month.[3] For in vivo experiments, it is recommended to prepare working solutions on
 the day of use.[3] Ensure the compound has not been exposed to incompatible materials
 like strong acids or oxidizing agents.[1]

Data Presentation

Table 1: Storage Conditions for **Butoconazole Nitrate**



Form	Temperature	Duration	Container Requirements
Crystalline Powder	-20°C	Long-term	Tightly sealed, light-resistant.[1][10]
Solution in Solvent	-80°C	Up to 6 months	Tightly sealed, suitable for low temperatures.[1][3]
Solution in Solvent	-20°C	Up to 1 month	Tightly sealed, suitable for low temperatures.[3]
Cream Formulation	15-30°C	As specified	Keep container tightly closed.[11][12]

Table 2: Solubility of **Butoconazole Nitrate**

Solvent	Solubility	Reference(s)
Water	Practically Insoluble	[2][7][8]
Dimethylformamide (DMF)	30 mg/mL	[4]
Dimethyl sulfoxide (DMSO)	30 mg/mL	[4]
Methanol	Sparingly Soluble	[7][8]
Chloroform, Methylene Chloride, Acetone, Ethanol	Slightly Soluble	[7][8]
Ethyl Acetate	Very Slightly Soluble	[7][8]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[4]

Experimental Protocols

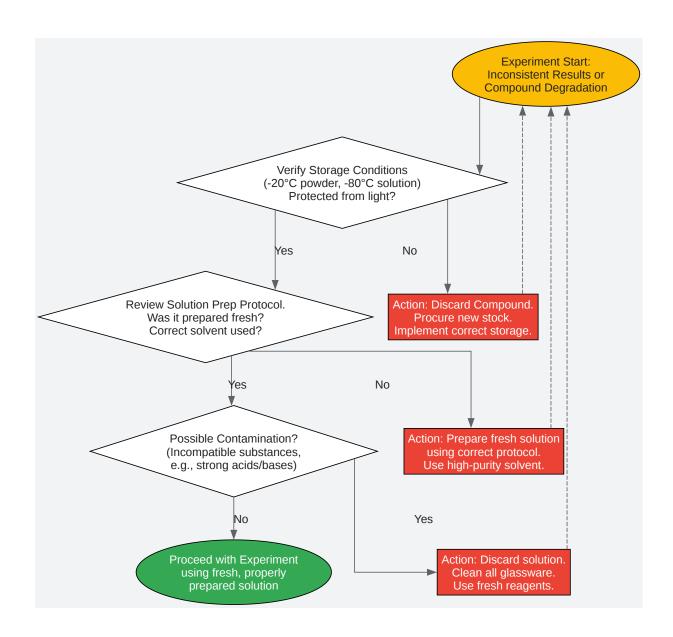
Protocol: Preparation of a 10 mM Stock Solution in DMSO



- Objective: To prepare a 10 mM stock solution of butoconazole nitrate for in vitro experiments.
- Materials:
 - Butoconazole nitrate (MW: 474.79 g/mol)[8]
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Calibrated analytical balance
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes
- Procedure:
 - 1. Calculation: To prepare a 10 mM solution, you will need 4.748 mg of **butoconazole nitrate** per 1 mL of DMSO.
 - Calculation: 474.79 g/mol * (10 mmol/L) * (1 L/1000 mL) * (1000 mg/g) = 4.7479 mg/mL
 - 2. Weighing: Under a chemical fume hood, carefully weigh out the required amount of **butoconazole nitrate** powder using an analytical balance. For example, weigh 4.75 mg for a 1 mL final volume.
 - 3. Dissolving: Add the weighed powder to a sterile vial. Using a calibrated pipette, add the calculated volume of DMSO (e.g., 1 mL).
 - 4. Mixing: Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[3]
 - 5. Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months.[3]

Visualizations

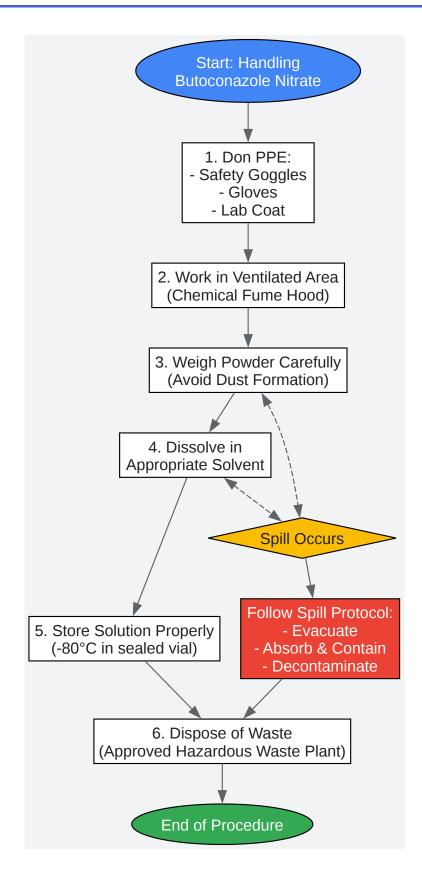




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Caption: Troubleshooting workflow for **butoconazole nitrate** experiments.





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Caption: Safe handling and storage workflow for **butoconazole nitrate**.



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